

# 4-Chlorobutan-2-ol elimination kinetics analysis

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## Compound Focus: 4-Chlorobutan-2-ol

CAS No.: 2203-34-1

Cat. No.: S685894

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## Elimination Kinetics Comparison

The table below summarizes the key experimental findings for the elimination reactions of two chlorinated alcohols in aqueous sodium hydroxide, showcasing how structural differences influence the reaction pathway [1].

Compound	Dominant Reaction (% Contribution)	Other Significant Reactions	Major Product(s)
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| **4-Chlorobutan-2-ol** | Intramolecular Substitution ( $S_{Ni}$ , 74%) | - Bimolecular Substitution ( $S_{N2}$ , 12%)

- 1,4-Elimination (Fragmentation, 11%) | 2-Methyloxetane | | **3-Chloro-1-butanol** | 1,4-Elimination (72%) | - 1,2-Elimination (25%)
- Intramolecular Substitution ( $S_{Ni}$ , 2%)
- Bimolecular Substitution ( $S_{N2}$ , 1%) | Propene |

This data clearly illustrates that a small change in the relative position of the functional groups (chloro and hydroxyl) leads to a complete shift in the dominant reaction mechanism, from primarily substitution for **4-chlorobutan-2-ol** to primarily elimination for 3-chloro-1-butanol [1].

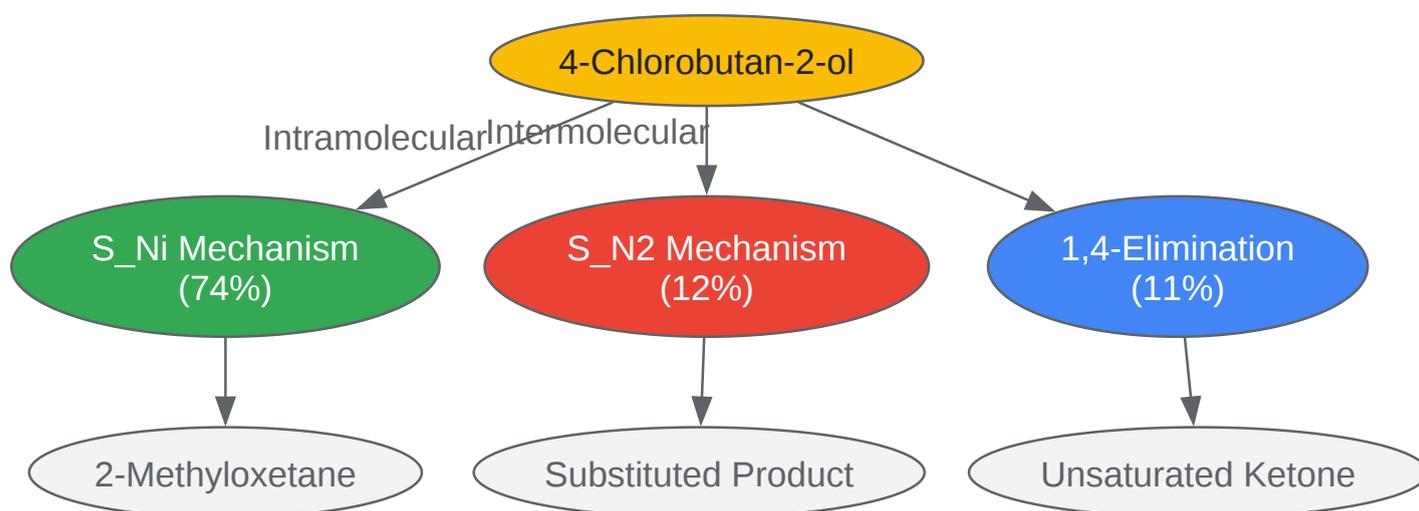
## Detailed Experimental Protocols

The comparative data in the table above was generated using the following experimental methodology [1]:

- **Reaction Setup:** The reactions were carried out by reacting the chlorinated alcohol substrate with aqueous sodium hydroxide (NaOH).
- **Base Concentration:** The NaOH concentration was varied between **0.1 M and 1.0 M** to study its effect.
- **Key Finding on Concentration:** The study concluded that varying the base concentration within this range did **not** cause a systematic impact on the second-order rate coefficients. Furthermore, changes in temperature did not significantly alter the resulting product ratios.
- **Analysis:** The product distributions were analyzed to determine the contribution of each competing reaction pathway.

## Mechanistic Pathways

The following diagram illustrates the key competing reaction mechanisms for **4-chlorobutan-2-ol**, which account for the products listed in the comparison table.



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## Interpretation of the Findings

The stark contrast in the behavior of the two isomers can be attributed to two main factors [1]:

- **Inductive and Conformational Effects:** In **4-chlorobutan-2-ol**, the chlorine is on a primary carbon, and the molecule can adopt a conformation where the alkoxide intermediate is well-positioned to attack the carbon bearing the chlorine in an internal fashion ( $S_Ni$ ). This is further favored by the electron-donating effect (+I effect) of the alkyl chain.
- **Thermodynamic Control:** The dominance of elimination in **3-chloro-1-butanol** is explained by the stability of its product, propene. Furthermore, having the chlorine on a secondary carbon in this molecule makes it less favorable for the  $S_Ni$  reaction.

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## References

1. (PDF) The reactions of 4 -chloro- 2 -butanol and 3-chloro-1-butanol with... [academia.edu]

To cite this document: Smolecule. [4-Chlorobutan-2-ol elimination kinetics analysis]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b685894#4-chlorobutan-2-ol-elimination-kinetics-analysis>]

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